

"preventing degradation of MSI-1436 lactate during storage"

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Compound of Interest

Compound Name: MSI-1436 lactate

Cat. No.: B10800591

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Technical Support Center: MSI-1436 Lactate

Welcome to the technical support center for **MSI-1436 lactate** (Tro dusqu emine lactate). This resource provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **MSI-1436 lactate** to prevent its degradation and ensure experimental consistency.

Frequently Asked Questions (FAQs)

Q1: What is **MSI-1436 lactate** and what is its primary mechanism of action?

A1: **MSI-1436 lactate**, also known as Tro dusqu emine lactate, is a selective, non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B).[1][2][3] PTP1B is a key regulator of insulin and leptin signaling pathways, making MSI-1436 a compound of interest for research in metabolic diseases like obesity and diabetes.[4]

Q2: What are the recommended storage conditions for **MSI-1436 lactate** powder?

A2: To ensure long-term stability, **MSI-1436 lactate** in its solid (powder) form should be stored under specific conditions.[1] Please refer to the product's Certificate of Analysis (CofA) for lot-specific recommendations. General guidelines are summarized in the table below.

Q3: How should I store stock solutions of **MSI-1436 lactate**?

A3: Once **MSI-1436 lactate** is dissolved in a solvent, it is more susceptible to degradation. Stock solutions should be prepared, aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, and stored at or below -20°C. For maximum stability, storage at -80°C is recommended.

Q4: What solvents are recommended for dissolving **MSI-1436 lactate**?

A4: **MSI-1436 lactate** has reported solubility in DMSO (54 mg/mL, requiring ultrasonic warming) and 0.1 M HCl (50 mg/mL). It is crucial to use high-purity, anhydrous solvents, as moisture can promote degradation. When using DMSO, it is noted that hygroscopic (water-absorbing) DMSO can significantly impact solubility.

Q5: How does pH affect the stability of **MSI-1436 lactate** solutions?

A5: The stability of a lactate salt can be pH-dependent. While specific data for MSI-1436 is not readily available, solutions of lactate salts can be susceptible to hydrolysis under strongly acidic or basic conditions. It is advisable to maintain the pH of aqueous solutions within a neutral range (pH 6.5-7.5) unless the experimental protocol requires otherwise. Always prepare fresh solutions for experiments.

Q6: Is **MSI-1436 lactate** sensitive to light or oxygen?

A6: While specific photosensitivity data is limited, it is a general best practice for all complex organic molecules to be protected from light and oxygen to prevent photo-oxidation or other degradation pathways. Store both solid compound and solutions in amber vials or containers wrapped in foil and consider purging aliquot headspace with an inert gas like argon or nitrogen before sealing.

Data Summary Tables

Table 1: Recommended Storage Conditions for MSI-1436 Lactate

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid (Powder)	4°C	Short-term	Must be sealed and protected from moisture.
-20°C	Up to 3 years	For long-term storage, ensure the container is tightly sealed.	
In Solvent	-20°C	Up to 1 year	Aliquot into single-use vials to avoid freeze-thaw cycles.
-80°C	Up to 2 years	Preferred for long-term storage of stock solutions to maximize stability.	

Table 2: Factors Contributing to Degradation and Mitigation Strategies

Degradation Factor	Potential Effect	Mitigation Strategy
Moisture/Humidity	Hydrolysis of the lactate salt or the parent molecule.	Store solid compound in a desiccator. Use anhydrous, high-purity solvents.
Temperature	Increased rate of chemical degradation.	Adhere strictly to recommended storage temperatures (-20°C or -80°C).
Freeze-Thaw Cycles	Physical stress on the molecule; potential for precipitation and aggregation.	Prepare single-use aliquots of stock solutions.
Improper pH	Acid or base-catalyzed hydrolysis.	Maintain solutions at a near-neutral pH unless otherwise required. Use appropriate buffers.
Light Exposure	Photodegradation.	Store in amber vials or protect from light with foil.
Oxygen	Oxidation.	Purge aliquot headspace with inert gas (argon or nitrogen) before sealing.

Troubleshooting Guide

Problem: My experimental results are inconsistent or show a loss of compound activity over time.

- Possible Cause: Degradation of **MSI-1436 lactate** stock solution.
- Solution:
 - Verify Storage: Confirm that your stock solutions have been stored at -80°C and have not undergone multiple freeze-thaw cycles.
 - Prepare Fresh Stock: Discard the old stock solution and prepare a new one from the solid powder.

- Perform Quality Control: If possible, analyze the new and old stock solutions via High-Performance Liquid Chromatography (HPLC) to check for the appearance of degradation peaks.

Problem: I observe precipitation or cloudiness in my stock solution after thawing.

- Possible Cause: The compound's solubility limit has been exceeded, or the compound is precipitating out of solution due to repeated freeze-thaw cycles.
- Solution:
 - Gentle Warming/Sonication: Gently warm the vial to 37°C and use a bath sonicator for a few minutes to attempt redissolving the precipitate.
 - Solvent Check: Ensure you are using a fresh, anhydrous solvent. Hygroscopic DMSO can negatively affect solubility.
 - Aliquot Strategy: In the future, prepare smaller, single-use aliquots to prevent the need for thawing the entire stock.

Experimental Protocols

Protocol: Stability Assessment of MSI-1436 Lactate Solution via HPLC

This protocol provides a general framework for assessing the stability of your **MSI-1436 lactate** stock solution over time.

1. Objective: To quantify the percentage of intact **MSI-1436 lactate** and detect the presence of degradation products in a solution stored under specific conditions.

2. Materials:

- **MSI-1436 Lactate** stock solution (e.g., 10 mM in DMSO).
- HPLC system with a UV detector.
- C18 reverse-phase HPLC column.

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- High-purity solvents and reagents.

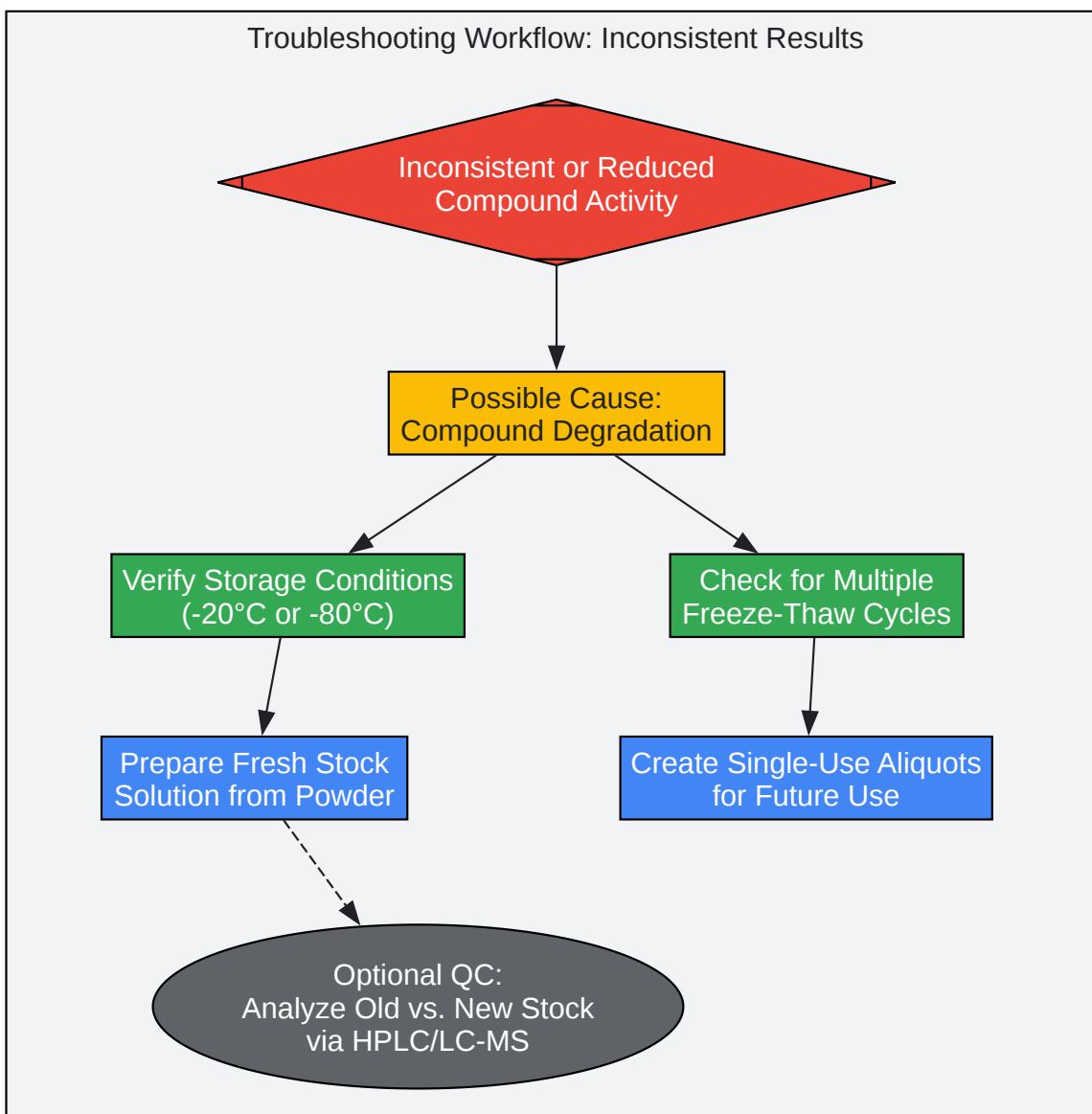
3. Methodology:

- Time-Zero Sample (T=0):
 - Immediately after preparing a fresh stock solution of **MSI-1436 lactate**, dilute a small sample to a working concentration (e.g., 100 μ M) with the mobile phase.
 - Inject 10-20 μ L onto the HPLC system.
 - Run a gradient elution method (e.g., 5% to 95% Mobile Phase B over 20 minutes).
 - Set the UV detector to a wavelength appropriate for MSI-1436 (scan for optimal wavelength if unknown, typically between 210-280 nm).
 - Record the chromatogram. The main peak corresponds to the intact **MSI-1436 lactate**. Record its retention time and peak area.
- Sample Storage:
 - Store the remaining stock solution and/or aliquots under the desired test conditions (e.g., -20°C, 4°C, room temperature).
- Subsequent Time Points (T=1 week, T=1 month, etc.):
 - At each scheduled time point, retrieve a sample.
 - Prepare and inject the sample into the HPLC system using the exact same method as the T=0 sample.
 - Record the chromatogram.

4. Data Analysis:

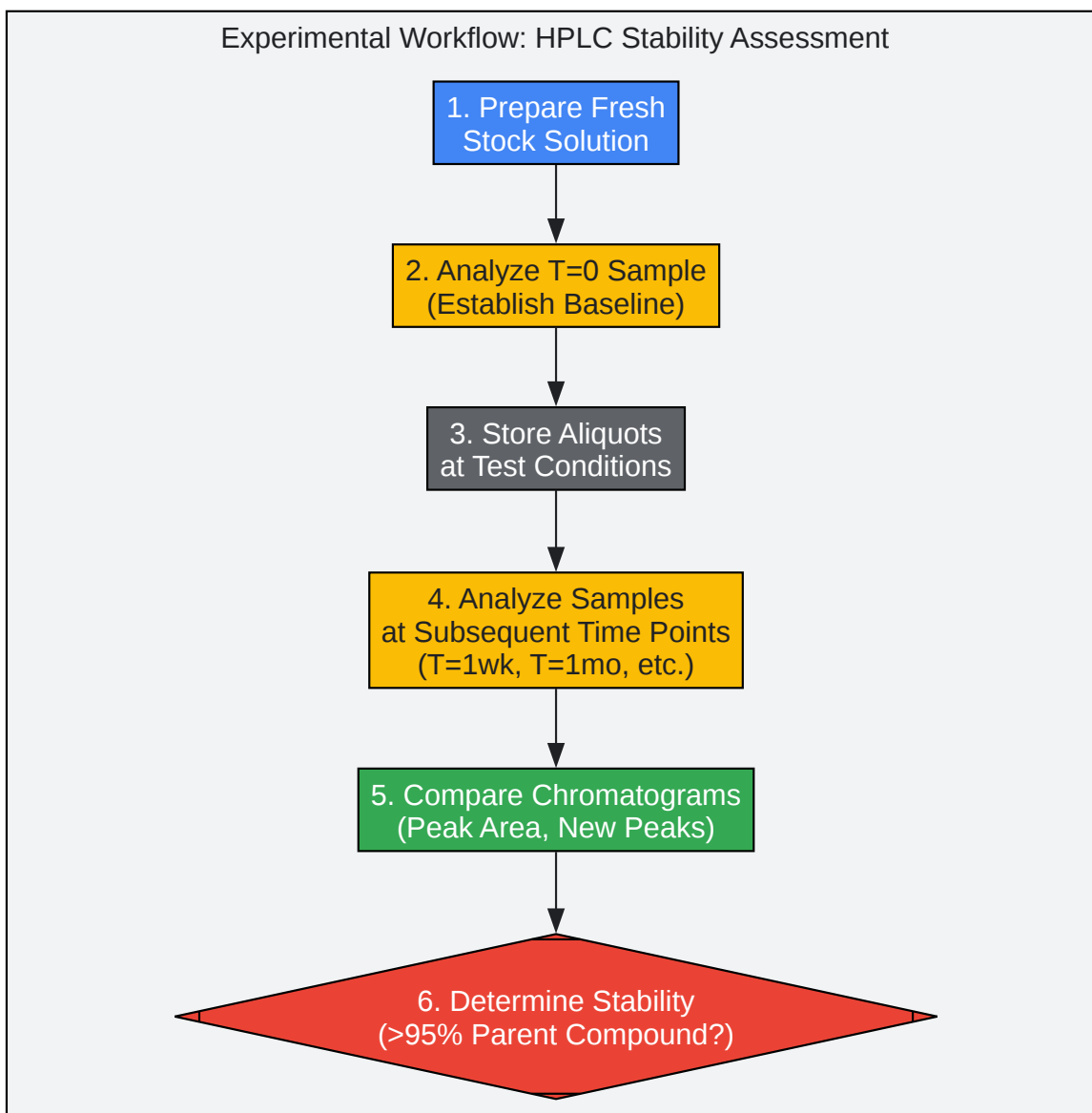
- Compare the chromatograms from each time point to the T=0 sample.
- Calculate the percentage of remaining **MSI-1436 lactate** at each time point: (% Remaining) = (Peak Area at T=x / Peak Area at T=0) * 100.
- Look for the appearance of new peaks, which indicate degradation products.
- A solution is generally considered stable if the main peak area remains >95% of the initial area and no significant degradation peaks appear.

Visual Guides and Workflows



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Caption: Troubleshooting logic for addressing inconsistent experimental results.



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Caption: Step-by-step workflow for assessing compound stability via HPLC.

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